

Application Note: Green Chemistry Applications of Silane, dimethyl(4-methylphenyl)-

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Compound of Interest

Compound Name: Silane, dimethyl(4-methylphenyl)-

CAS No.: 1432-39-9

Cat. No.: B3047710

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Executive Summary

Silane, dimethyl(4-methylphenyl)- (CAS: 18143-30-1), also known as dimethyl(p-tolyl)silane, represents a pivotal reagent in the shift towards sustainable organic synthesis. Unlike traditional stoichiometric reductants (e.g., LiAlH_4 , Bu_3SnH) which generate hazardous waste or toxic byproducts, this organosilane offers a high-atom-economy hydride source that produces benign siloxanes upon workup.

This guide details the application of dimethyl(4-methylphenyl)silane in Transition Metal-Free Reductive Silylation, Catalytic Hydrosilylation, and Hiyama Cross-Coupling, emphasizing protocols that minimize environmental impact (E-factor) while maximizing yield and selectivity.

Chemical Identity & Green Potential[1]

Property	Specification	Green Chemistry Relevance
Chemical Name	Silane, dimethyl(4-methylphenyl)-	-
CAS Number	18143-30-1	-
Formula		High H-content per mass unit compared to bulky silanes.
Molecular Weight	150.30 g/mol	-
Physical State	Colorless Liquid	Solvent-free (neat) potential; easy handling.
Boiling Point	~190 °C	Low volatility reduces atmospheric loss/VOC emissions.
Byproducts	Silanols/Siloxanes	Non-toxic, easily removed via filtration or phase separation.

Core Advantages

- **Atom Economy:** In hydrosilylation, 100% of the atoms in the silane are incorporated into the intermediate, reducing waste.
- **Toxicity Profile:** Replaces toxic organostannanes (tin hydrides) in radical reductions.
- **Stability:** The p-tolyl group provides electronic stabilization, making the silane robust enough for benchtop handling while remaining reactive under catalytic conditions.

Application 1: Transition Metal-Free Reductive Silylation

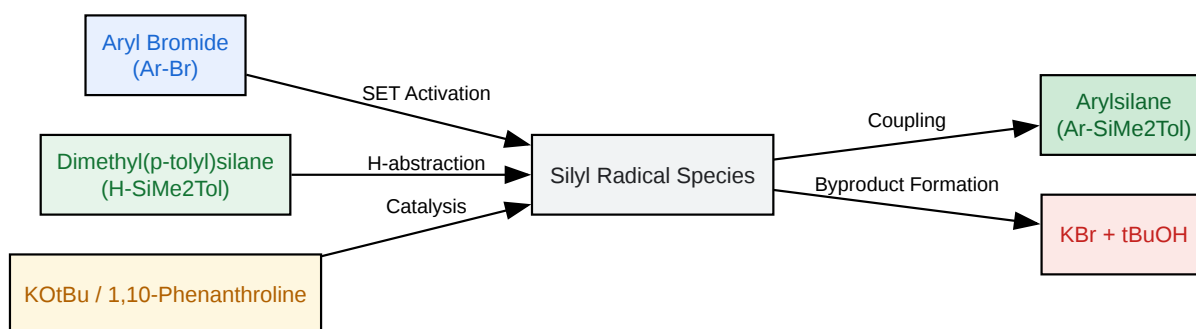
A sustainable alternative to precious metal-catalyzed silylation.

Traditionally, silylating aryl halides requires palladium or nickel catalysts. Recent advancements allow for Transition Metal-Free (TMF) protocols using dimethyl(4-methylphenyl)silane, driven by

potassium tert-butoxide (KOtBu) and radical mechanisms. This method eliminates heavy metal contamination in pharmaceutical intermediates.

Mechanism & Workflow

The reaction proceeds via a radical-anion mechanism where the silane acts as both the radical trap and the silyl source.



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Figure 1: Workflow for the transition metal-free reductive silylation of aryl bromides.

Experimental Protocol: TMF Silylation

Objective: Silylation of 4-bromoanisole to (4-methoxyphenyl)dimethyl(p-tolyl)silane.

Reagents:

- Aryl Bromide (1.0 equiv)[1]
- Dimethyl(4-methylphenyl)silane (1.5 equiv)
- KOtBu (2.0 equiv)
- 1,10-Phenanthroline (10 mol%)
- Solvent: 1,4-Dioxane (anhydrous)[2]

Step-by-Step Procedure:

- Setup: In a glovebox or under argon flow, charge a flame-dried reaction vial with KOtBu (224 mg, 2.0 mmol) and 1,10-phenanthroline (18 mg, 0.1 mmol).
- Solvent Addition: Add anhydrous 1,4-dioxane (3.0 mL). Stir to form a suspension.
- Substrate Addition: Add 4-bromoanisole (1.0 mmol) and dimethyl(4-methylphenyl)silane (225 mg, 1.5 mmol) via syringe.
- Reaction: Seal the vial and heat to 100 °C for 12 hours. The mixture typically turns dark brown/purple, indicating radical anion formation.
- Quench: Cool to room temperature. Dilute with ethyl acetate (10 mL) and quench with water (5 mL).
- Workup: Extract the aqueous layer with ethyl acetate (3 x 10 mL). Dry combined organics over anhydrous sodium sulfate, filter, and concentrate.^[2]
- Purification: Purify via silica gel flash chromatography (Hexanes/EtOAc 95:5).

Expected Yield: 65–85% (Substrate dependent).

Application 2: Iron-Catalyzed Green Hydrosilylation

Reduction of Carbonyls without Precious Metals.

Dimethyl(4-methylphenyl)silane serves as an excellent hydride donor for the reduction of ketones and aldehydes using earth-abundant iron catalysts (e.g., Knölker's complex or simple iron catalysts). This replaces high-pressure hydrogenation or toxic borohydrides.

Comparative Metrics

Parameter	Standard Reduction ()	Green Hydrosilylation (Fe + Silane)
Atom Economy	Poor (Boron waste)	High (Siloxane recyclable)
Solvent	MeOH/EtOH (Protic)	Toluene/Neat (Aprotic)
Workup	Acidic quench (H ₂ gas risk)	Simple Hydrolysis
Selectivity	Low (Reduces all carbonyls)	High (Chemomimetic control)

Experimental Protocol: Ketone Reduction

Objective: Reduction of Acetophenone to 1-Phenylethanol.

Reagents:

- Acetophenone (1.0 mmol)
- Dimethyl(4-methylphenyl)silane (1.1 mmol)
- Catalyst:
(5 mol%) + Tricyclohexylphosphine (, 5 mol%)
- Solvent: Toluene (0.5 M)

Step-by-Step Procedure:

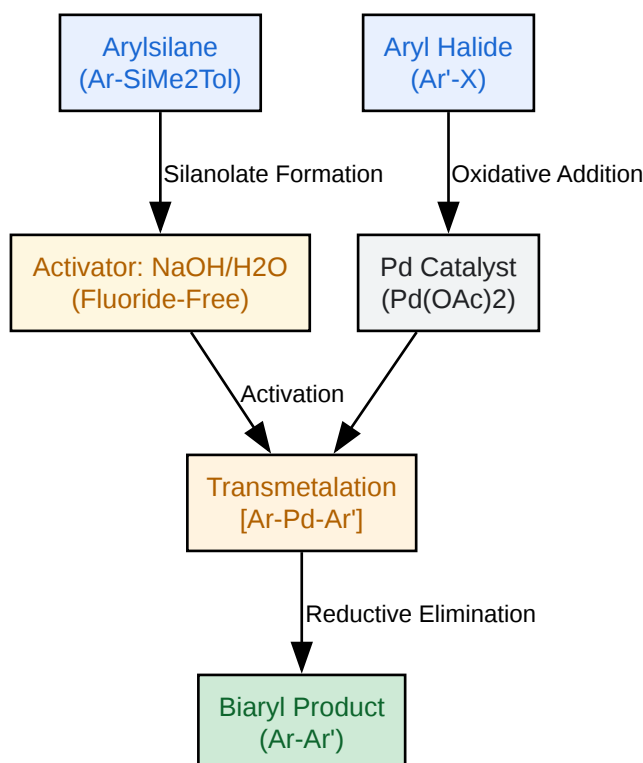
- Activation: In a vial, mix
and
in toluene. Stir for 10 min at RT to generate the active catalytic species.
- Addition: Add acetophenone followed by the slow addition of dimethyl(4-methylphenyl)silane.
Note: Mild exotherm may occur.

- Reaction: Stir at 60 °C for 4–6 hours. Monitor by TLC (disappearance of ketone).
- Hydrolysis (Critical Step): Add 1M NaOH (2 mL) and stir vigorously for 30 min. This cleaves the intermediate silyl ether () to the alcohol () and silanol byproduct.
- Extraction: Extract with diethyl ether. The silanol byproduct can often be precipitated or separated due to polarity differences.

Application 3: Hiyama Cross-Coupling

Fluoride-Free Activation for Biaryl Synthesis.

The arylsilanes produced in Application 1 can be used as nucleophiles in Pd-catalyzed cross-coupling. Unlike the Suzuki reaction (boronic acids), silanes are stable and non-toxic. While traditional Hiyama coupling requires corrosive fluoride sources (TBAF), dimethyl(4-methylphenyl)silane derivatives can be activated using mild bases (NaOH) due to the electronic tuning of the p-tolyl group.



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Figure 2: Fluoride-free Hiyama coupling pathway utilizing the p-tolyl silane derivative.

References

- Transition Metal-Free Silylation: Reyes-Rodriguez, E. "Manganese, Iron and Cobalt Catalyzed Reductive Hydrogenation and Cross-Coupling Reactions." Dissertation, University of Regensburg, 2018. [Link](#) (Describes the synthesis and use of dimethyl(p-tolyl)silane derivatives).
- Green Hydrosilylation Reviews: Addis, D., Das, S., & Junge, K. "Selective Reduction of Carboxylic Acid Derivatives by Catalytic Hydrosilylation." *Angew. Chem. Int. Ed.*, 2011. (Contextual grounding for Fe-catalyzed protocols).
- General Properties: PubChem Database. "Dimethyl(4-methylphenyl)silane." [3] CID 6327253. [3] [Link](#)

Disclaimer: This application note is for research purposes only. Always consult the Safety Data Sheet (SDS) for dimethyl(4-methylphenyl)silane before handling. While less toxic than tin reagents, organosilanes can release hydrogen gas upon contact with strong bases or acids.

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Sources

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